

In-Depth Technical Guide to (S)-IB-96212: A Cytotoxic Macrolide

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Compound of Interest

Compound Name: (S)-IB-96212

Cat. No.: B12362828

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activities of **(S)-IB-96212**, a novel cytotoxic macrolide. The information is curated for professionals in the fields of oncology, pharmacology, and medicinal chemistry, with a focus on data presentation, experimental methodologies, and the elucidation of its mechanism of action.

Chemical Structure and Properties

(S)-IB-96212 is a novel member of the spiroketal-containing macrolide class of natural products. It is produced by the marine actinomycete, *Micromonospora* sp.[1][2]. The molecule consists of a 26-membered macrolide ring system, a distinctive spiroketal functional group, and is glycosidically linked to the deoxy sugar L-rhodinose[1][2].

The aglycone of IB-96212 has the molecular formula $C_{48}H_{84}O_{14}$ and a molecular weight of 885.17 g/mol .

Table 1: Physicochemical Properties of **(S)-IB-96212**

Property	Value	Reference
Molecular Formula	C48H84O14 (aglycone)	
Molecular Weight	885.17 g/mol (aglycone)	
Appearance	White Powder	
Solubility	Soluble in Methanol, Chloroform	
UV λ_{max} (MeOH)	232 nm	
Optical Rotation	$[\alpha]_{\text{D25}} -15.4^\circ$ (c 0.5, MeOH)	

Biological Activity: Cytotoxicity

(S)-IB-96212 has demonstrated potent cytotoxic activity against a panel of human cancer cell lines. Notably, its activity is most pronounced against the P-388 murine leukemia cell line.

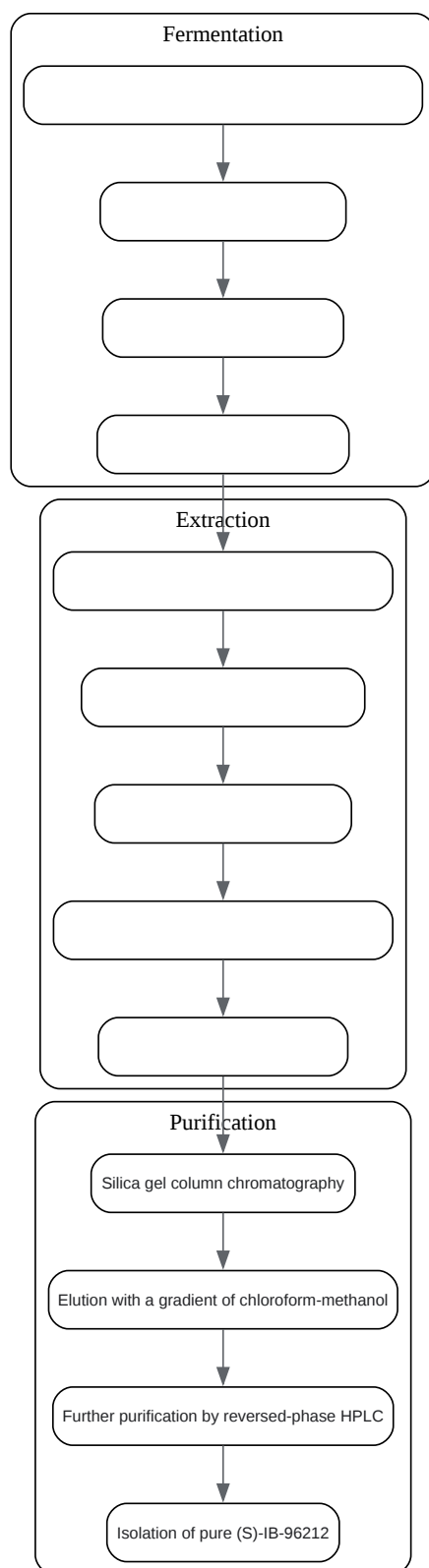
Table 2: In Vitro Cytotoxicity of **(S)-IB-96212**

Cell Line	Cancer Type	IC50 ($\mu\text{g/mL}$)
P-388	Murine Leukemia	0.001
A-549	Human Lung Carcinoma	10
HT-29	Human Colon Adenocarcinoma	10
MEL-28	Human Melanoma	10

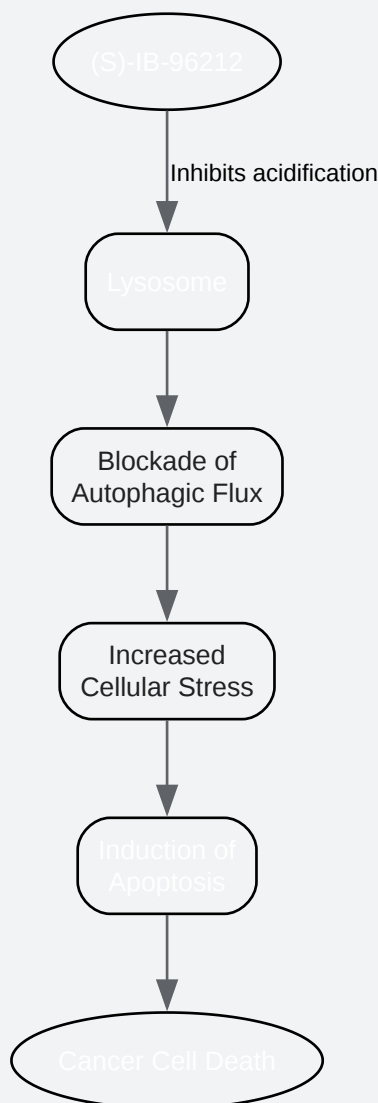
Experimental Protocols

Fermentation and Isolation of **(S)-IB-96212**

The following protocol outlines the general procedure for the production and purification of **(S)-IB-96212** from *Micromonospora* sp.



Hypothesized Cytotoxic Mechanism of (S)-IB-96212



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References

- 1. IB-96212, a novel cytotoxic macrolide produced by a marine Micromonospora. II. Physico-chemical properties and structure determination - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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